

An In-depth Technical Guide to 2-Ethoxybenzaldehyde

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Compound of Interest

Compound Name: 2-Ethoxybenzaldehyde

Cat. No.: B052182

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An Overview for Researchers and Drug Development Professionals

2-Ethoxybenzaldehyde, also known as o-ethoxybenzaldehyde or salicylaldehyde ethyl ether, is an aromatic aldehyde with significant applications in various fields of chemical synthesis.^[1] Its molecular structure, featuring an ethoxy group ortho to a formyl group on a benzene ring, makes it a versatile intermediate and building block. This guide provides a comprehensive overview of its chemical properties, synthesis protocols, applications, and safety information, tailored for professionals in research and development.

Core Properties and Identification

2-Ethoxybenzaldehyde is typically a clear yellow to purple liquid.^[1] Its fundamental identifiers and physical characteristics are crucial for its application in controlled laboratory and industrial settings.

Table 1: Chemical and Physical Properties of **2-Ethoxybenzaldehyde**

Property	Value	Reference(s)
CAS Number	613-69-4	[2][3][4]
Molecular Formula	C ₉ H ₁₀ O ₂	[1][2][3][4]
Molecular Weight	150.17 g/mol	[2][4]
EC Number	210-349-2	[2]
MDL Number	MFCD00003316	[1][3]
Appearance	Clear yellow to purple liquid	[1]
Boiling Point	136-138 °C at 24 mmHg; 248 °C at 760 mmHg	[5][6][7]
Density	1.074 g/mL at 25 °C	[6][7]
Refractive Index	n _{20/D} 1.543	[6][7]
Melting Point	21.0 °C	[5]
Solubility	Soluble in water (851.7 mg/L at 25 °C, est.)	[5]
InChI Key	DUVJMSPTZMCSTQ-UHFFFAOYSA-N	[2]
SMILES	CCOC1=CC=CC=C1C=O	[2]

Synthesis Protocols

The synthesis of **2-ethoxybenzaldehyde** can be achieved through various methods. Below are detailed protocols derived from established chemical literature and patents.

Protocol 1: Oxidation of o-Ethoxybenzyl Alcohol

This protocol describes a direct oxidation method to produce **2-ethoxybenzaldehyde**.

Experimental Procedure:

- Combine o-ethoxybenzyl alcohol (100 mg, 0.818 mmol), a palladium catalyst (SS-Pd, 918 mg, containing 0.04 mmol Pd), and 3 ml of toluene in a reaction vessel.[6]
- Purge the reaction mixture with molecular oxygen.[6]
- Heat the mixture to 110 °C and stir for 5 hours.[6] Monitor the reaction's progress using thin-layer chromatography (TLC).[6]
- Once the reaction is complete, cool the mixture to room temperature.[6]
- Dilute the mixture with ethyl acetate and filter it through a cotton bed to remove the catalyst.[6]
- Concentrate the organic layers by evaporation under reduced pressure.[6]
- Purify the resulting crude product using silica gel column chromatography (60-120 mesh) with a 95:5 hexane/ethanol eluent to yield **2-ethoxybenzaldehyde** as a colorless liquid (96% yield).[6]



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Workflow for the synthesis of **2-Ethoxybenzaldehyde** via oxidation.

Protocol 2: Two-Step Synthesis from Salicylaldehyde

This method involves the protection of the hydroxyl group followed by etherification.[8][9]

Experimental Procedure: Step 1: Formation of Schiff Base Intermediate

- Dissolve salicylaldehyde and an amine (e.g., aniline, n-butylamine) in a solvent such as ethanol or toluene.[8] The molar ratio of salicylaldehyde to amine to solvent can be approximately 1:1:16.25.[9]
- Heat the solution to boiling and reflux for 12-14 hours.[8]

- After the reaction, evaporate the solvent to dryness and recrystallize the product to obtain the Schiff base intermediate.[8]

Step 2: Etherification and Hydrolysis

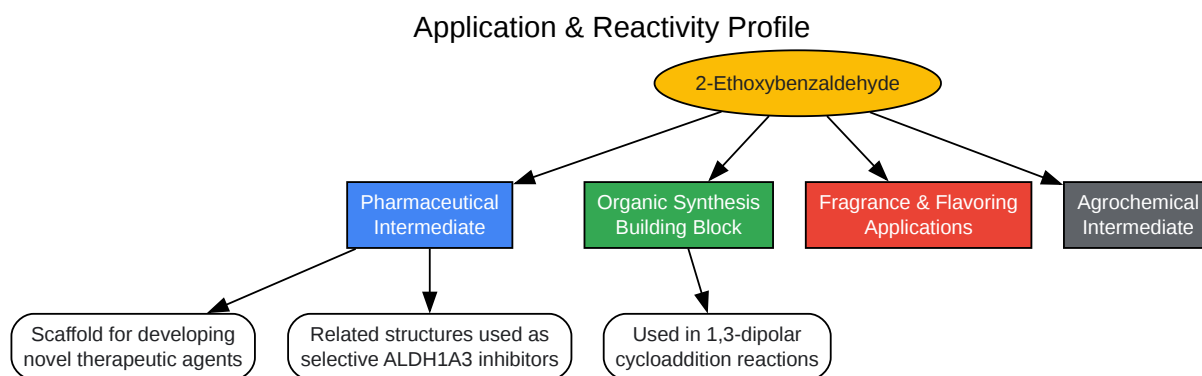
- Dissolve the intermediate product from Step 1, bromoethane, and an acid-acceptor (e.g., potassium carbonate, potassium tert-butoxide) in a solvent like dimethyl sulfoxide (DMSO) or toluene.[8]
- Heat the mixture to 80 °C and allow it to react for 12 hours.[8]
- After cooling, filter the reaction mixture.[8] The filtrate is then subjected to an acidic workup (e.g., with 2mol/mL HCl), followed by extraction with a solvent like ethyl acetate.[8]
- Evaporate the solvent from the organic phase and purify the residue by column chromatography to yield **2-ethoxybenzaldehyde**. [8]

Applications in Research and Drug Development

2-Ethoxybenzaldehyde is a valuable compound for chemical innovation.[1] Its applications span pharmaceuticals, agrochemicals, and the fragrance industry.[1]

- **Pharmaceutical and Agrochemical Synthesis:** It serves as a key intermediate in the synthesis of more complex molecules for novel therapeutic agents and crop protection products.[1][10] The aldehyde functional group is highly versatile, allowing for its conversion into alcohols, carboxylic acids, and various heterocyclic systems that are common motifs in drug structures.[10]
- **Organic Synthesis:** Researchers utilize **2-ethoxybenzaldehyde** as a fundamental building block.[1] It has been specifically used to study 1,3-dipolar cycloaddition reactions, a class of reactions important for constructing five-membered heterocyclic rings.[6]
- **Fragrance Industry:** The compound imparts a pleasant aroma, making it a useful ingredient in perfumes and other scented products.[1]
- **Precursor for Drug Candidates:** While direct applications are proprietary, related structures like benzyloxybenzaldehyde derivatives have been designed and synthesized as potent and

selective inhibitors of Aldehyde Dehydrogenase 1A3 (ALDH1A3), an enzyme overexpressed in several cancer types.[11] This suggests that the substituted benzaldehyde scaffold, including the 2-ethoxy variant, is a promising starting point for developing targeted cancer therapies.[11]



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Logical relationships of **2-Ethoxybenzaldehyde**'s applications.

Safety and Handling

Proper handling of **2-ethoxybenzaldehyde** is essential to ensure laboratory safety. The compound is classified as an irritant and requires specific precautions.

Table 2: GHS Hazard and Precautionary Information

Category	Information	Reference(s)
Pictogram	Warning	[2]
Signal Word	Warning	[12]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2] [12]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/eye protection/face protection.P302 + P352: IF ON SKIN: Wash with plenty of soap and water.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P403 + P233: Store in a well-ventilated place. Keep container tightly closed.	[2] [12]
Storage Class	10 - Combustible liquids	
Flash Point	92 °C (197.6 °F) - closed cup	[5]
Incompatible Materials	Strong oxidizing agents, strong bases, strong reducing agents.	[12] [13]
Special Handling	Air sensitive. Store under an inert atmosphere. [12] [13] Use only outdoors or in a well-ventilated area. [13]	

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Ethoxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052182#2-ethoxybenzaldehyde-cas-number-and-properties]

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